

Application Notes and Protocols for FG-3019 (Pamrevlumab)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FAUC 3019

Cat. No.: B1672301

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Introduction

FG-3019, also known as Pamrevlumab, is a recombinant human monoclonal antibody that specifically targets Connective Tissue Growth Factor (CTGF).^{[1][2]} CTGF is a key signaling molecule involved in various biological processes, including cell proliferation, adhesion, and extracellular matrix (ECM) production.^{[3][4]} Its upregulation is associated with the pathogenesis of fibrotic diseases and some cancers.^[2] FG-3019 functions by binding to CTGF, thereby inhibiting its pro-fibrotic and oncogenic activities.^[2] These application notes provide detailed protocols for the dissolution and storage of FG-3019 for preclinical research applications.

Quantitative Data Summary

Parameter	Value	Reference
Target	Connective Tissue Growth Factor (CTGF)	[1][2]
Drug Type	Recombinant Human IgG1 kappa Monoclonal Antibody	[5][6]
Formulation (Clinical)	10 mg/mL FG-3019, 1.60 mg/mL L-histidine, 3.08 mg/mL L-histidine HCl, 8.01 mg/mL sodium chloride, 0.05 mg/mL polysorbate 20, pH 6.0	[5][6]
Recommended Reconstitution Solvent (Research)	Sterile Phosphate-Buffered Saline (PBS) or Saline	[1]
Storage of Vials	Refrigerate at 2°C to 8°C. Protect from light.	[6]
Storage of Diluted Solution	Store at 2°C to 8°C for no more than 96 hours.	[7]
Molecular Weight	~150 kDa	Inferred from IgG1 structure

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized FG-3019

This protocol describes the reconstitution of lyophilized FG-3019 for in vitro and in vivo research applications.

Materials:

- Lyophilized FG-3019 powder
- Sterile, pyrogen-free Phosphate-Buffered Saline (PBS) or 0.9% Sodium Chloride (Saline)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Before opening, bring the vial of lyophilized FG-3019 to room temperature.
- Refer to the manufacturer's product data sheet for the specific amount of solvent to add to achieve the desired final concentration.
- Using a sterile pipette, slowly add the recommended volume of sterile PBS or saline to the vial.
- Gently swirl or rock the vial to dissolve the powder. Do not shake or vortex, as this can cause the antibody to denature.
- Allow the vial to sit at room temperature for 10-15 minutes to ensure complete dissolution.
- Visually inspect the solution for any particulate matter. The solution should be clear and colorless. If particulates are present, the solution can be filtered through a sterile 0.22 μm syringe filter.
- Aliquot the reconstituted antibody into sterile, low-protein-binding microcentrifuge tubes for storage. This will minimize freeze-thaw cycles.

Protocol 2: Storage and Stability of FG-3019

Proper storage of FG-3019 is critical to maintain its activity.

Short-Term Storage (up to 96 hours):

- Store the reconstituted FG-3019 solution at 2°C to 8°C.[\[7\]](#)

Long-Term Storage (months to a year):

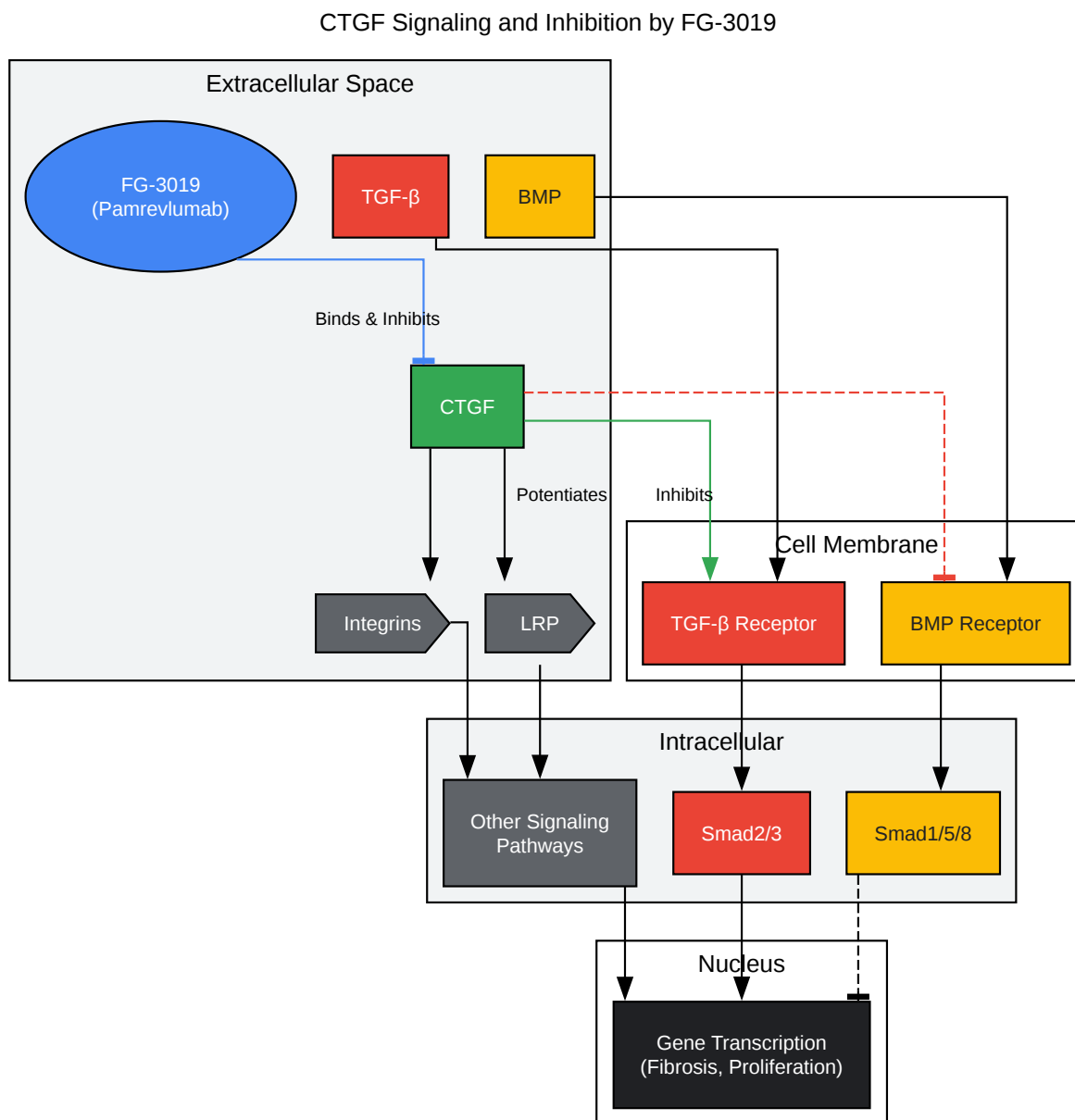
- For long-term storage, it is recommended to store aliquots of the reconstituted antibody at -20°C or -80°C.
- Avoid repeated freeze-thaw cycles, which can lead to a loss of antibody activity. It is advisable to create single-use aliquots.

General Handling Precautions:

- Always handle the antibody under sterile conditions in a laminar flow hood to prevent microbial contamination.
- Protect the antibody from light, both in its lyophilized and reconstituted forms.[6]

Visualizations

CTGF Signaling Pathway and Inhibition by FG-3019

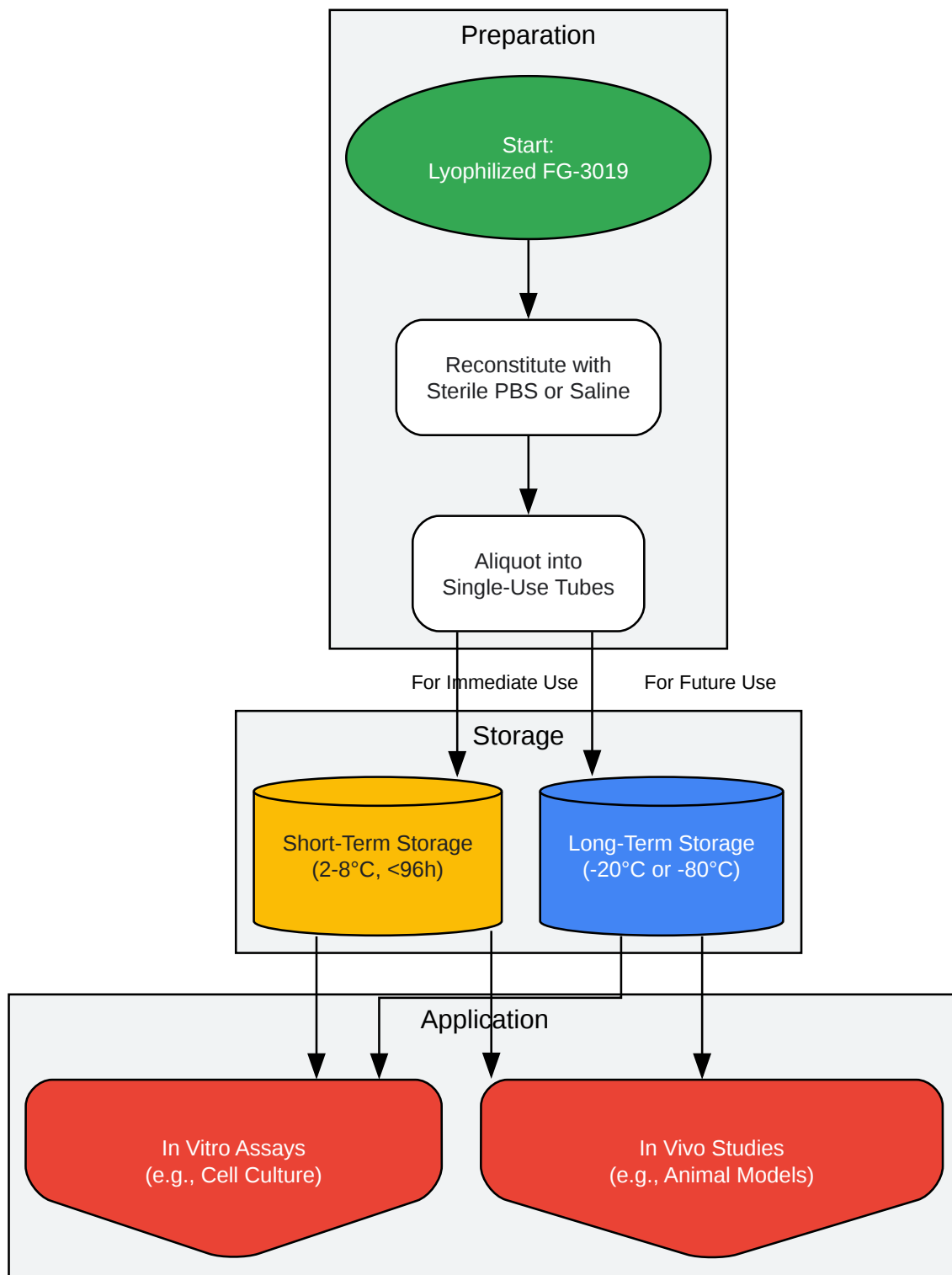


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Caption: CTGF signaling modulation and its inhibition by FG-3019.

Experimental Workflow for FG-3019 Handling

Experimental Workflow for FG-3019



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Caption: Recommended workflow for handling and storing FG-3019.

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- To cite this document: BenchChem. [Application Notes and Protocols for FG-3019 (Pamrevlumab)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672301#protocol-for-dissolving-and-storing-fauc-3019]

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